

DL-Serine Hydrazide Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *DL-serine hydrazide Hydrochloride*

CAS No.: *25317-90-2*

Cat. No.: *B1310253*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core chemical properties, synthesis, and known applications of **DL-serine hydrazide hydrochloride**. The information is intended to support research, development, and application of this versatile chemical compound.

Core Chemical and Physical Properties

DL-serine hydrazide hydrochloride is a white to off-white crystalline solid. It is the hydrochloride salt of DL-serine hydrazide, a derivative of the amino acid serine. The "DL" designation indicates that it is a racemic mixture, containing equal amounts of the D- and L-enantiomers.^[1] The presence of the hydrochloride salt enhances its stability and solubility in aqueous solutions.^[1]

General and Physical Properties

Property	Value	Source(s)
Appearance	White to off-white solid/crystalline powder	
Melting Point	>183 °C (decomposes)	[2]
Solubility	Soluble in water and methanol.	
Storage Temperature	Room temperature, under inert atmosphere.	

Chemical Identifiers and Molecular Data

Identifier/Datum	Value	Source(s)
CAS Number	55819-71-1	[3]
Molecular Formula	C ₃ H ₁₀ ClN ₃ O ₂	[3]
Molecular Weight	155.58 g/mol	[3]
IUPAC Name	2-amino-3- hydroxypropanehydrazide;hydr ochloride	[3]
SMILES	C(C(C(=O)NN)N)O.Cl	[3]
InChI Key	JNUGUZRVDKZBI- UHFFFAOYSA-N	

Synthesis and Manufacturing

DL-serine hydrazide hydrochloride is primarily synthesized from DL-serine. A common industrial method involves a two-step process:

- **Esterification:** DL-serine is reacted with an alcohol, typically methanol, in the presence of an acid catalyst (like thionyl chloride) to form the corresponding methyl ester hydrochloride.
- **Hydrazinolysis:** The serine methyl ester is then treated with hydrazine hydrate to yield DL-serine hydrazide. The final hydrochloride salt is obtained through the addition of hydrochloric

acid.[4]

Experimental Protocols

The most prominent application of **DL-serine hydrazide hydrochloride** is as a key intermediate in the synthesis of Benserazide hydrochloride, a peripherally-acting DOPA decarboxylase inhibitor used in the management of Parkinson's disease.[5][6]

Synthesis of Benserazide Hydrochloride from DL-Serine Hydrazide Hydrochloride

There are two primary synthetic routes for the preparation of Benserazide hydrochloride from **DL-serine hydrazide hydrochloride**: a two-step synthesis involving a hydrazone intermediate and a more streamlined one-pot synthesis.

1. Two-Step Synthesis via Hydrazone Intermediate

This method involves the initial formation of a hydrazone by condensation, followed by its reduction.

- Step 1: Condensation to form Hydrazone

DL-serine hydrazide hydrochloride is reacted with 2,3,4-trihydroxybenzaldehyde to form the hydrazone intermediate, (E)-2-amino-3-hydroxy-N'-(2,3,4-trihydroxybenzylidene)propanehydrazide hydrochloride.

- Protocol:

- To a reaction vessel, add 2,3,4-trihydroxybenzaldehyde to a suitable solvent such as N,N-Dimethylformamide (DMF) and stir at ambient temperature until a clear solution is formed.
- Add **DL-serine hydrazide hydrochloride** to the solution.
- Heat the reaction mixture to between 35-50°C and continue stirring.
- The reaction progress can be monitored by High-Performance Liquid Chromatography (HPLC). The reaction is typically complete within approximately 2 hours at 50°C.

- The resulting mixture containing the hydrazone intermediate can be filtered and used directly in the subsequent step.

- Step 2: Reduction of the Hydrazone

The formed hydrazone is then reduced to yield Benserazide. A common method for this reduction is catalytic hydrogenation.

- Protocol:

- Charge a hydrogenation reactor with a suitable catalyst, such as Palladium on carbon (Pd/C).
- Flush the reactor multiple times with an inert gas (e.g., nitrogen).
- Transfer the filtrate containing the hydrazone intermediate from the previous step into the reactor.
- Pressurize the reactor with hydrogen gas (typically 1-3 bar) at ambient temperature.
- Upon completion of the reaction, the final product, Benserazide hydrochloride, can be isolated and purified.

2. One-Pot Synthesis

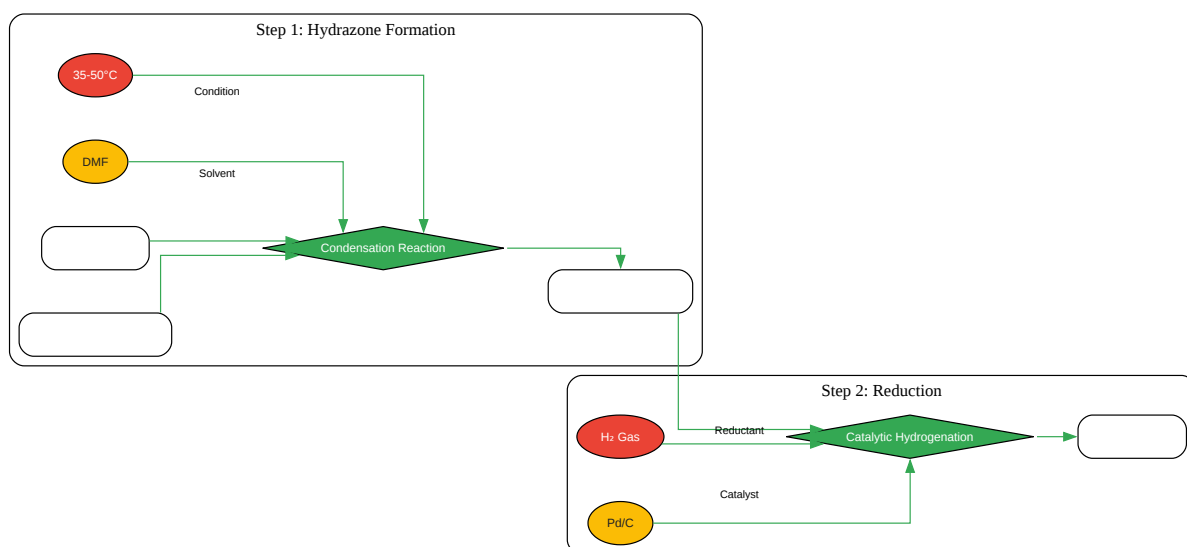
This approach combines the condensation and reduction steps into a single reaction vessel, which can improve operational efficiency.

- Protocol:

- To a reaction vessel, add **DL-serine hydrazone hydrochloride**, a catalyst (e.g., 2.5% Pd/C), and molecular sieves in a solvent such as isopropanol.
- Heat the mixture to approximately 40°C.
- Evacuate the vessel and introduce nitrogen gas, repeating this cycle.
- Introduce hydrogen gas and repeat the evacuation-gas introduction cycle.

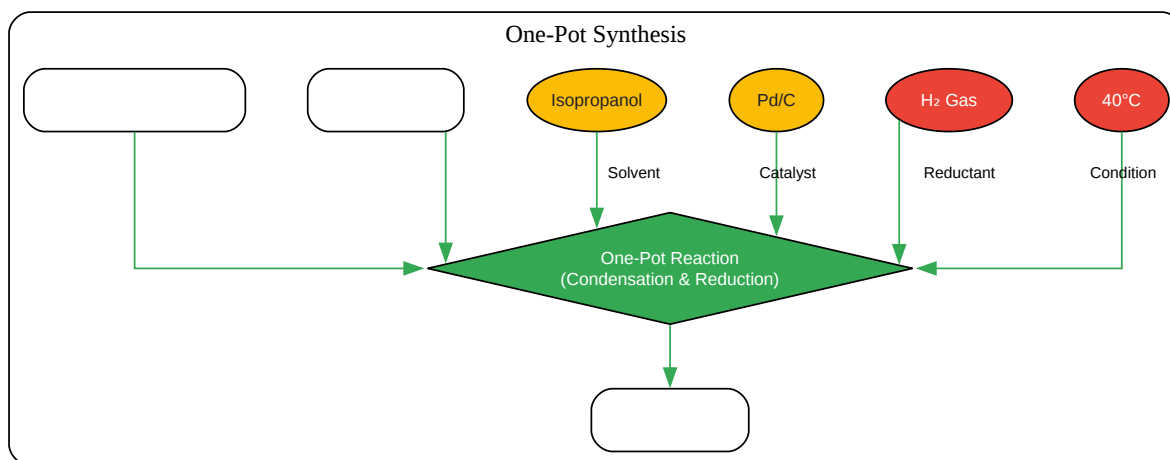
- Dissolve 2,3,4-trihydroxybenzaldehyde in isopropanol and add it dropwise to the reaction mixture.
- Stir the reaction for an extended period (e.g., 10 hours).
- Remove the solvent under reduced pressure.
- Add ethanol and stir until the product crystallizes.

Visualized Experimental Workflows



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Figure 1. Two-Step Synthesis of Benserazide HCl.



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Figure 2. One-Pot Synthesis of Benserazide HCl.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific data in the scientific literature detailing the direct biological activities or signaling pathway involvement of **DL-serine hydrazide hydrochloride** itself. Its primary role is documented as a synthetic intermediate.^{[4][7]}

However, to provide a broader context for potential research, the biological activities of the parent molecule, serine, and the hydrazide functional group are briefly summarized below. It is important to note that these activities are not directly attributed to **DL-serine hydrazide hydrochloride** and would require experimental validation.

- Serine Derivatives: L-serine and its derivatives are known to play crucial roles in the central nervous system, including protein synthesis, cell proliferation, and as precursors to

neurotransmitters.[8] D-serine, in particular, is an important co-agonist of the N-methyl-D-aspartate (NMDA) receptor, which is involved in synaptic plasticity and memory.[8] Some serine derivatives have been investigated for their potential neuroprotective and antitumor activities.[8][9]

- **Hydrazide Derivatives:** The hydrazide functional group is a component of many compounds with a wide range of biological activities.[10] Various hydrazide derivatives have been reported to possess antibacterial, antifungal, antiviral, anti-inflammatory, and anticonvulsant properties.[11][12][13]

Given the absence of direct evidence, the exploration of the biological effects of **DL-serine hydrazide hydrochloride** represents a potential area for future research.

Conclusion

DL-serine hydrazide hydrochloride is a well-characterized compound with established chemical and physical properties. Its primary and most significant application is as a key starting material in the synthesis of the pharmaceutical agent Benserazide. While direct biological activities of **DL-serine hydrazide hydrochloride** are not yet documented, its structural components suggest potential avenues for investigation in medicinal chemistry and drug discovery. This guide provides a foundational resource for professionals working with this important chemical intermediate.

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